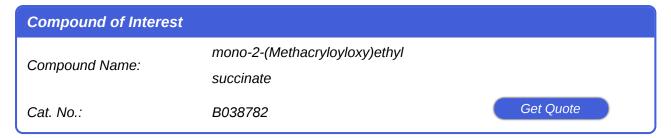


# safety and handling of mono-2-(Methacryloyloxy)ethyl succinate in the lab

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An In-depth Guide to the Safe Handling of **Mono-2-(Methacryloyloxy)ethyl Succinate** in the Laboratory

This technical guide provides comprehensive safety and handling information for **mono-2-** (**methacryloyloxy**)ethyl succinate (CAS No: 20882-04-6) for researchers, scientists, and professionals in drug development and material science. This monomer is utilized in the synthesis of polymers for specialized applications, including dental resin composites, flexible optoelectronic devices, and nanocatalysts.[1] Adherence to strict safety protocols is essential due to its hazardous properties.

#### Hazard Identification and Classification

**Mono-2-(methacryloyloxy)ethyl succinate** is classified as a hazardous chemical.[2] It is crucial to understand its potential risks before handling. The primary hazards are severe eye damage, skin irritation, and the potential to cause an allergic skin reaction.[1][3]

Table 1: GHS Hazard Classification



Classification	Code	Description	Citations
Signal Word		Danger	[1]
Pictograms	GHS05, GHS07	Corrosion, Exclamation Mark	[1][3]
Hazard Statements	H315	Causes skin irritation.	[3][4]
	H317	May cause an allergic skin reaction.	[1]
	H318	Causes serious eye damage.	[1]
	H319	Causes serious eye irritation. (Note: H318 is the more severe classification)	[3][4]
	H335	May cause respiratory irritation.	[4]
	H412	Harmful to aquatic life with long lasting effects.	[4]
Precautionary Statements	P261	Avoid breathing mist or vapors.	[4]
	P272	Contaminated work clothing should not be allowed out of the workplace.	
	P280	Wear protective gloves/ eye protection/ face protection.	[4]
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[4]



Classification	Code	Description	Citations
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]
	P310	Immediately call a POISON CENTER/doctor.	
	P333 + P313	If skin irritation or rash occurs: Get medical advice/attention.	[4]

# **Physical and Chemical Properties**

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physicochemical Data for Mono-2-(Methacryloyloxy)ethyl Succinate



Property	Value	Citations
CAS Number	20882-04-6	[1][5]
Molecular Formula	C10H14O6	[5][6][7]
Molecular Weight	230.21 g/mol	[1][5][6]
Appearance	Colorless to yellow clear liquid	
Boiling Point	267 °C (lit.)	[1][6][8]
Density	1.19 g/mL at 25 °C (lit.)	[1][6][8]
Refractive Index	n20/D 1.464 (lit.)	[1][6][9]
Flash Point	>230 °F (>110 °C) / 162.5 °C (closed cup)	[1][5][6]
Storage Temperature	2-8°C	[1][9][10]

| Inhibitor | Typically contains an inhibitor (e.g., 750 ppm MEHQ) to prevent polymerization. |[1] |

# Safe Handling, Storage, and Disposal Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the first line of defense against exposure.

- Ventilation: Always handle this chemical in a well-ventilated area.[2] Use of a certified chemical fume hood is strongly recommended. Provide appropriate local exhaust ventilation where mists or aerosols may be formed.[3]
- Eye Protection: Wear chemical safety goggles and a face shield.[1][2]
- Skin Protection: Wear nitrile or other chemically resistant gloves and a lab coat.[1] Ensure gloves are inspected prior to use and replaced if damaged.
- Respiratory Protection: If ventilation is inadequate or if mists are generated, use a NIOSH/MSHA-approved respirator with an appropriate filter, such as a type ABEK



(EN14387) respirator filter.[1][3]

## **Handling and Storage Procedures**

- Handling: Avoid all contact with skin and eyes.[3] Avoid inhalation of vapor or mist. Wash hands thoroughly after handling, before breaks, and at the end of the workday.[3] Keep away from heat and sources of ignition.[4]
- Storage: Store in a tightly closed container in a refrigerator at 2-8°C.[1][3][9] The storage area should be dry and well-ventilated.[3] This substance is classified as a combustible liquid (Storage Class 10).[1]

## **Waste Disposal**

Dispose of waste materials in accordance with all applicable regional, national, and local laws and regulations.[2] Do not allow the product to enter drains.[3] Contaminated packaging should be treated as the chemical itself and disposed of at an approved waste disposal plant.

## **Emergency and First Aid Procedures**

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 3: First Aid Measures



Exposure Route	Procedure	Citations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from a specialist.	[3][4]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical advice.	[3][4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.	[3][4]

| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. |[3] |

#### **Accidental Release Measures**

For spills, wear full personal protective equipment.[3] Ensure adequate ventilation.[3] Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[3] Prevent the product from entering drains or waterways.[3]

# **Experimental Protocol Example: Synthesis**

### Foundational & Exploratory





This section provides a cited experimental protocol for the synthesis of **mono-2-** (**methacryloyloxy**)ethyl succinate, illustrating a practical application of the handling procedures described.

Objective: To synthesize **mono-2-(methacryloyloxy)ethyl succinate** from 2-hydroxyethyl methacrylate and succinic anhydride.[7][11]

#### Materials:

- 2-Hydroxyethyl methacrylate (10 g)
- Succinic anhydride (7.7 g)
- Hydroquinone monomethyl ether (inhibitor, 50 mg)
- 50 mL flask with a stir bar
- · Argon gas supply
- Heating mantle

#### Procedure:

- Preparation: In a chemical fume hood, add 2-hydroxyethyl methacrylate, succinic anhydride, and the hydroquinone monomethyl ether inhibitor to a 50 mL flask equipped with a magnetic stir bar.[7][11]
- Inerting: Purge the flask with argon gas to create an inert atmosphere. This prevents unwanted side reactions and potential polymerization initiated by oxygen.
- Reaction: Seal the flask and heat the mixture to 90°C using a heating mantle with continuous stirring.[7][11]
- Incubation: Maintain the reaction at 90°C for 18 hours.[7][11] The reaction should be monitored for any changes in viscosity or color.
- Cooling: After 18 hours, turn off the heat and allow the flask to cool to room temperature.[7]
   [11]

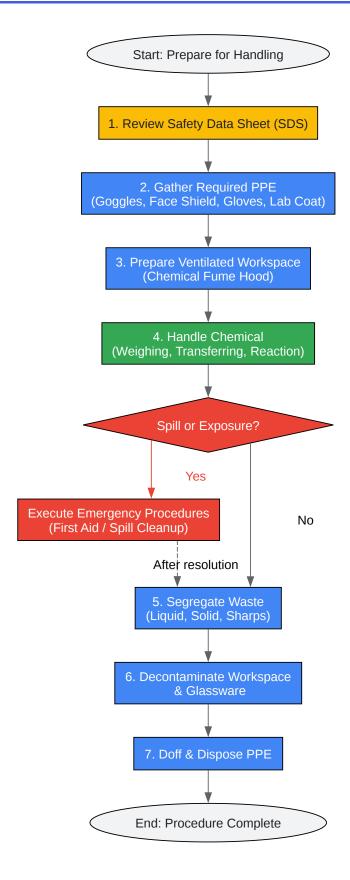


• Product: The resulting product is **mono-2-(methacryloyloxy)ethyl succinate** in quantitative yield, which should be stored at 2-8°C.[7][11]

## **Visualized Laboratory Workflow**

The following diagram illustrates a standard workflow for safely handling **mono-2-** (methacryloyloxy)ethyl succinate in a laboratory setting.





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Caption: Standard workflow for handling mono-2-(methacryloyloxy)ethyl succinate.



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